

experimental protocol for 2-acetylphenyl 2-chlorobenzoate synthesis

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Compound of Interest

Compound Name: 2-acetylphenyl 2-chlorobenzoate

Cat. No.: B5345516

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Application Note: Synthesis of 2-Acetylphenyl 2-Chlorobenzoate

**Abstract

This document provides a detailed experimental protocol for the synthesis of **2-acetylphenyl 2-chlorobenzoate**. This compound is synthesized via the esterification of 2-hydroxyacetophenone with 2-chlorobenzoyl chloride. The protocol includes a comprehensive list of materials, step-by-step procedures for the reaction, purification, and characterization of the final product. This guide is intended for researchers and professionals in the fields of organic chemistry and drug development.

**Introduction

2-Acetylphenyl 2-chlorobenzoate is an aromatic ester with potential applications in medicinal chemistry and materials science. Its synthesis is achieved through a straightforward esterification reaction between a phenol (2-hydroxyacetophenone) and an acyl chloride (2-chlorobenzoyl chloride). The reaction is typically facilitated by a base, such as pyridine, which acts as a nucleophilic catalyst and an acid scavenger. This protocol outlines a reliable method for the preparation and purification of this compound.

Reaction Scheme

The synthesis proceeds via the following reaction: 2-Hydroxyacetophenone + 2-Chlorobenzoyl Chloride → **2-Acetylphenyl 2-Chlorobenzoate** + Pyridinium Hydrochloride

Experimental Protocol

Materials and Reagents

Reagent/Material	Grade	Supplier
2-Hydroxyacetophenone	Reagent	Sigma-Aldrich
2-Chlorobenzoyl Chloride	Reagent	Alfa Aesar
Pyridine	Anhydrous	Acros Organics
Dichloromethane (DCM)	HPLC	Fisher Scientific
Hydrochloric Acid (HCl)	37%	VWR
Sodium Bicarbonate (NaHCO ₃)	Saturated Solution	In-house
Magnesium Sulfate (MgSO ₄)	Anhydrous	EMD Millipore
Methanol	ACS	J.T. Baker
Deionized Water	---	In-house

Equipment

- Round-bottom flask (100 mL)
- Magnetic stirrer and stir bar
- Ice bath
- Calcium chloride drying tube
- Separatory funnel (250 mL)
- Rotary evaporator
- Büchner funnel and filter paper

- Glassware for recrystallization
- NMR spectrometer
- FT-IR spectrometer
- Melting point apparatus

Procedure

1. Reaction Setup:

- To a 100 mL round-bottom flask equipped with a magnetic stir bar, add 2-hydroxyacetophenone (1.36 g, 10.0 mmol).
- Dissolve the 2-hydroxyacetophenone in anhydrous pyridine (20 mL).
- Cool the solution to 0 °C in an ice bath.

2. Addition of 2-Chlorobenzoyl Chloride:

- Slowly add 2-chlorobenzoyl chloride (1.93 g, 11.0 mmol) dropwise to the stirred solution over a period of 15 minutes.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2 hours.

3. Work-up and Extraction:

- Pour the reaction mixture into a beaker containing crushed ice (100 g) and 5% hydrochloric acid (100 mL) with vigorous stirring.
- A precipitate will form. Collect the crude product by vacuum filtration using a Büchner funnel.
- Wash the solid with cold water (2 x 20 mL) and then a small amount of cold methanol (10 mL).

4. Purification:

- The crude product can be further purified by recrystallization from methanol or an ethanol/water mixture to yield the final product as a crystalline solid.
- Dry the purified product under vacuum.

Characterization Data

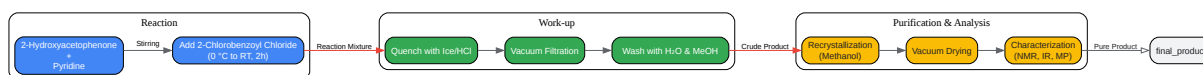
The synthesized **2-acetylphenyl 2-chlorobenzoate** should be characterized to confirm its identity and purity.

Property	Value
Molecular Formula	C ₁₅ H ₁₁ ClO ₃ [1]
Molecular Weight	274.70 g/mol [1]
Appearance	White to off-white solid
Melting Point	To be determined experimentally
¹ H NMR (CDCl ₃ , 400 MHz)	Expected peaks: aromatic protons (m, 8H), acetyl protons (s, 3H)
¹³ C NMR (CDCl ₃ , 100 MHz)	Expected peaks: carbonyl carbons, aromatic carbons, methyl carbon
IR (KBr, cm ⁻¹)	Expected peaks: C=O (ester), C=O (ketone), C-O, C-Cl

Safety Precautions

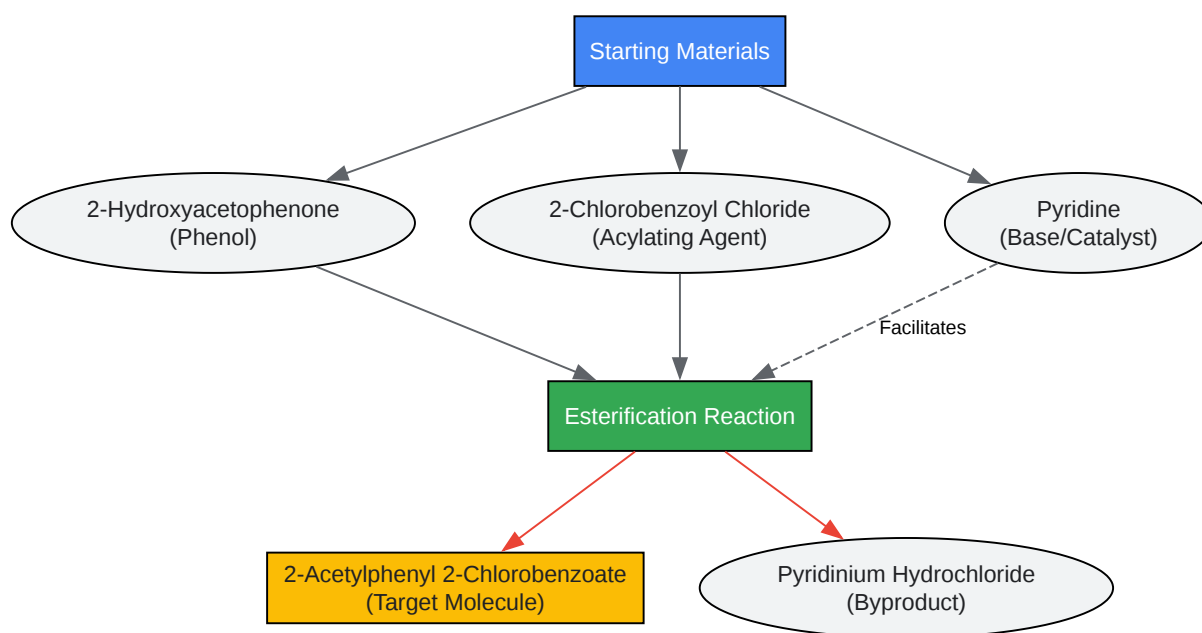
- All manipulations should be performed in a well-ventilated fume hood.
- Pyridine is a flammable and toxic liquid. Avoid inhalation and contact with skin.
- 2-Chlorobenzoyl chloride is corrosive and a lachrymator. Handle with care and use appropriate personal protective equipment (PPE), including gloves and safety goggles.
- Hydrochloric acid is corrosive. Handle with care.

Diagrams



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Caption: Experimental workflow for the synthesis of **2-acetylphenyl 2-chlorobenzoate**.



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Caption: Logical relationship of reactants and products in the synthesis.

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References

- 1. 2-Acetylphenyl 2-chlorobenzoate | C₁₅H₁₁ClO₃ | CID 587399 - PubChem [pubchem.ncbi.nlm.nih.gov]
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